Technical Analysis: N-[N-(Chloroacetyl)-DL-leucyl]glycine

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*N-[N-(Chloroacetyl)-DL-leucyl]glycine*
CAS No.:	*2576-68-3*
Cat. No.:	*B11974884*

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Executive Summary

N-[N-(Chloroacetyl)-DL-leucyl]glycine (Molecular Weight: 264.71 Da) is a modified dipeptide consisting of a chloroacetyl group attached to the N-terminus of a DL-leucylglycine backbone. It serves as a critical intermediate in the synthesis of tripeptides (e.g., Glycyl-DL-leucylglycine) via amination and acts as a specialized substrate for investigating the specificity of proteolytic enzymes like Leucine Aminopeptidase (LAP) and Acylase I. Its chloroacetyl moiety functions as an electrophilic site, enabling further functionalization or irreversible enzyme inhibition studies.

Physicochemical Profile

Molecular Identity

- IUPAC Name: 2-[[2-(2-chloroacetylamino)-4-methylpentanoyl]amino]acetic acid
- Common Name: N-(Chloroacetyl)-DL-leucylglycine
- Molecular Formula:

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- Molecular Weight: 264.71 g/mol
- Exact Mass: 264.0877 (Monoisotopic)

Structural Components

The molecule is composed of three distinct functional units linked by amide bonds:

- Chloroacetyl Group (

  ): An electrophilic capping group that blocks the N-terminus and provides a reactive site for nucleophilic substitution (e.g., by ammonia to form a Glycyl residue).
- DL-Leucine Residue (

  ): A hydrophobic, branched-chain amino acid residue. The "DL" designation indicates a racemic mixture (50:50 enantiomers), affecting enzymatic recognition.
- Glycine Residue (

  ): The C-terminal amino acid, providing a free carboxyl group for solubility and further coupling.

Table 1: Physicochemical Properties

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Parameter	Value	Notes
Molecular Weight	264.71 g/mol	Calculated based on standard atomic weights.
Formula		Confirmed by elemental composition.
Solubility	Low in water; Soluble in Ethanol, DMSO	Hydrophobic Leucine side chain reduces aqueous solubility.
pKa (COOH)	~3.1	Estimated based on C-terminal Glycine.
Stability	Hydrolytically stable at neutral pH	Labile in strong base (hydrolysis of chloroacetyl).

Molecular Weight Calculation

The precise molecular weight is derived from the sum of its constituent atomic masses, accounting for the formation of amide bonds (water loss).

- N-Chloroacetyl-DL-Leucine (

  ): 207.66 Da
- Glycine (

  ): 75.07 Da
- Coupling Loss (

  ): -18.02 Da
- Total MW:

Synthesis & Manufacturing

The synthesis of **N-[N-(Chloroacetyl)-DL-leucyl]glycine** typically follows a Schotten-Baumann reaction pathway, where chloroacetyl chloride acts as the acylating agent for the dipeptide DL-

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leucylglycine, or via a stepwise coupling approach.

Synthetic Pathway (Stepwise)

- Chloroacetylation: Reaction of DL-Leucine with Chloroacetyl chloride in alkaline solution (NaOH) to form N-Chloroacetyl-DL-Leucine.
- Activation: Activation of the carboxyl group (e.g., via Mixed Anhydride or DCC method).
- Coupling: Reaction with Glycine ethyl ester (or free Glycine under controlled pH) to form the protected dipeptide.
- Deprotection (if ester used): Mild hydrolysis to yield the free acid.

Workflow Diagram

The following diagram illustrates the logical flow of the synthesis and its potential downstream applications.

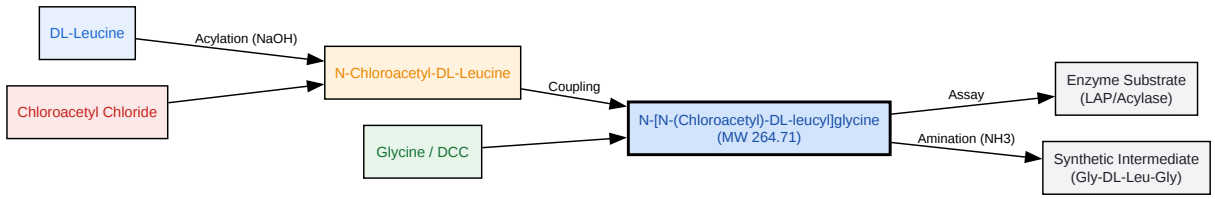

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Figure 1: Synthetic pathway from DL-Leucine to **N-[N-(Chloroacetyl)-DL-leucyl]glycine** and its applications.

Enzymatic Applications & Biological Interaction

Substrate Specificity (Leucine Aminopeptidase)

Leucine Aminopeptidase (LAP) is an exopeptidase that preferentially cleaves N-terminal L-leucine residues. However, LAP requires a free

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-amino group for optimal activity.

- Mechanism: The N-chloroacetyl group blocks the N-terminus, preventing normal LAP cleavage.
- Utility: This compound is often used as a negative control or to study enzymes with endopeptidase activity or those capable of hydrolyzing N-acyl groups (like Acylase I).
- Inhibition Potential: The chloroacetyl group is an alkylating agent. It can potentially react with nucleophilic residues (Cysteine-SH or Histidine-Imidazole) in the enzyme active site, acting as an affinity label or irreversible inhibitor.

Synthetic Utility (Peptide Synthesis)

The primary chemical utility of this molecule is as a precursor for the tripeptide Glycyl-DL-leucylglycine.

- Reaction: Treatment of **N-[N-(Chloroacetyl)-DL-leucyl]glycine** with aqueous ammonia (

) results in the nucleophilic displacement of the chloride ion by the amine.
- Transformation:

  (Glycyl group).
- Result: Formation of Glycyl-DL-leucylglycine.

Analytical Protocols

To validate the identity and purity of **N-[N-(Chloroacetyl)-DL-leucyl]glycine**, the following multi-modal analytical workflow is recommended.

HPLC Method

- Column: C18 Reverse Phase (e.g., 5µm, 4.6 x 250mm).
- Mobile Phase:
  - A: 0.1% TFA in Water.

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- B: 0.1% TFA in Acetonitrile.

- Gradient: 5% B to 60% B over 20 minutes.
- Detection: UV at 210 nm (Amide bond) and 254 nm.
- Expected Retention: The hydrophobic Chloroacetyl-Leu moiety will increase retention time significantly compared to free Leucylglycine.

Mass Spectrometry (ESI-MS)

- Ionization: Electrospray Ionization (Positive Mode).
- Target Ion

  : 265.7 Da (Monoisotopic).
- Isotope Pattern: Look for the characteristic Chlorine isotope pattern (

).
  - Peak 1: 265.7 (

)
  - Peak 2: 267.7 (

    , ~33% intensity of Peak 1).

Thin Layer Chromatography (TLC)[1]

- Stationary Phase: Silica Gel

  .[1]
- Mobile Phase: n-Butanol : Acetic Acid : Water (4:1:1).
- Visualization:
  - Ninhydrin: Negative (Blocked N-terminus).

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- Chlorine/Tolidine: Positive (Detects amide/peptide bonds).

References

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